

# Wu-5 solubility and stability in different solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Wu-5

Cat. No.: B15363637

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## Application Notes and Protocols: Wu-5

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Wu-5** is a potent and selective inhibitor of Ubiquitin-Specific Protease 10 (USP10).[1][2] It has been shown to inhibit the FLT3 and AMPK pathways, leading to the degradation of FLT3-ITD and the induction of apoptosis.[1][3] These characteristics make **Wu-5** a promising candidate for research in oncology, particularly in the context of Acute Myeloid Leukemia (AML) with FLT3-ITD mutations.[1][4] This document provides essential information on the solubility and stability of **Wu-5**, along with detailed protocols for its handling and use in a research setting.

### Physicochemical Properties

Property	Value	Reference
Molecular Formula	C <sub>15</sub> H <sub>13</sub> NO <sub>7</sub> S	[5]
Molecular Weight	351.33 g/mol	[5]
CAS Number	2630378-05-9	[1][5]
Appearance	Solid	[2]

### Solubility

The solubility of a compound is a critical factor for its use in in vitro and in vivo studies. Based on available data, the solubility of **Wu-5** in common laboratory solvents is summarized below.

Solvent	Solubility
DMSO	≥24.05 mg/mL
Ethanol (EtOH)	Insoluble
Water	Insoluble

Note: For in vivo oral formulations, **Wu-5** can be suspended in carriers such as 0.5% carboxymethyl cellulose (CMC) or dissolved in PEG400.[4]

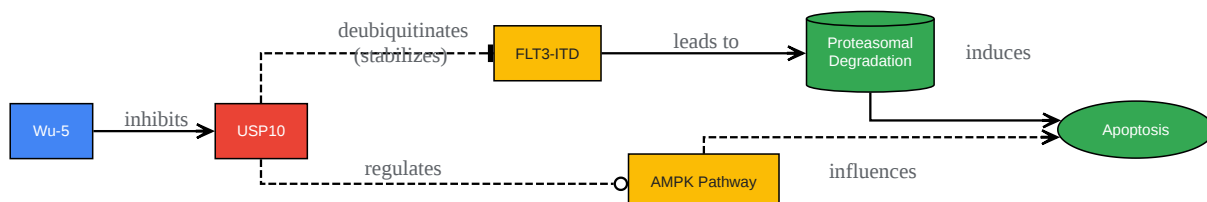
## Stability and Storage

Proper storage of **Wu-5** is crucial to maintain its integrity and activity.

- Stock Solutions: Once prepared, it is recommended to aliquot the stock solution and store it at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[1] Repeated freeze-thaw cycles should be avoided to prevent degradation.[1]
- Solid Form: The solid compound should be stored at -20°C.[2]

## Mechanism of Action

**Wu-5** functions as a USP10 inhibitor, which in turn affects the FLT3 and AMPK signaling pathways. This leads to the degradation of the FLT3-ITD protein and induces apoptosis in cancer cells, particularly in FLT3-ITD-positive AML cells.[1][4]



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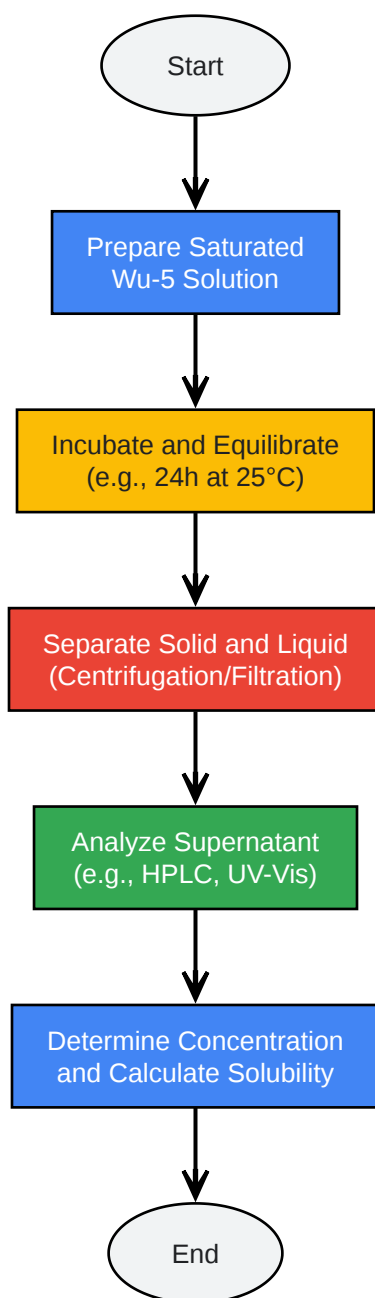
Caption: **Wu-5** Signaling Pathway.

## Experimental Protocols

The following are generalized protocols for determining the solubility and stability of **Wu-5**. These should be adapted based on specific experimental needs.

### Protocol 1: Determination of **Wu-5** Solubility

This protocol outlines a method to determine the solubility of **Wu-5** in various solvents.



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